

# A Multi-Spectroscopic Approach to the Structural Confirmation of 2',4'-Dichlorovalerophenone

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## Compound of Interest

Compound Name: **2',4'-Dichlorovalerophenone**

Cat. No.: **B1589665**

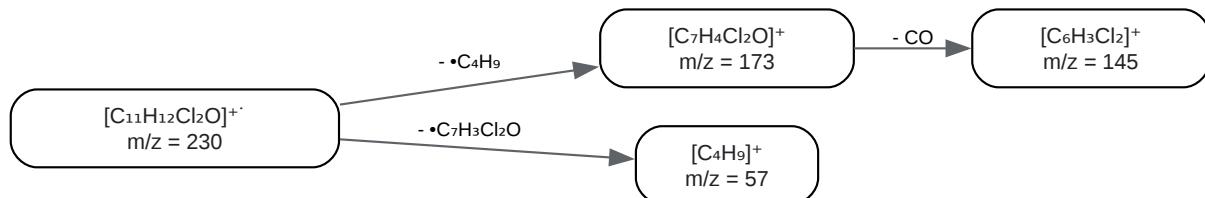
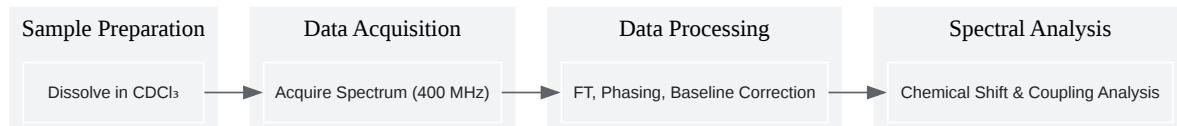
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In the landscape of pharmaceutical and agrochemical development, the unambiguous structural confirmation of key intermediates is a cornerstone of robust scientific research. **2',4'-Dichlorovalerophenone**, a crucial building block in the synthesis of various bioactive molecules, demands rigorous characterization to ensure the integrity of subsequent synthetic steps and the final product's efficacy and safety.<sup>[1]</sup> This guide provides a comprehensive, multi-spectroscopic workflow for the structural elucidation of **2',4'-Dichlorovalerophenone**, integrating experimental data with predictive analysis and comparative insights. We will delve into the interpretation of <sup>1</sup>H Nuclear Magnetic Resonance (NMR), <sup>13</sup>C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data, offering a self-validating system for confident structural assignment.

## The Molecular Blueprint: Understanding the Structure of 2',4'-Dichlorovalerophenone

Before delving into the spectroscopic data, it is essential to visualize the target molecule. **2',4'-Dichlorovalerophenone** ( $C_{11}H_{12}Cl_2O$ ) possesses a dichlorinated aromatic ring attached to a five-carbon aliphatic chain via a ketone functional group. This structure presents distinct regions that will manifest uniquely in different spectroscopic analyses.



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## References

- 1. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
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